

MCC-134 Thermocouple DAQ HAT: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

The **MCC-134** is a four-channel thermocouple data acquisition (DAQ) Hardware Attached on Top (HAT) for the Raspberry Pi, designed for high-accuracy temperature measurements essential in various research and industrial applications.[1][2][3] This guide provides a comprehensive overview of its technical specifications, features, and operational protocols to enable its effective use in laboratory and drug development settings.

Core Features

The **MCC-134** offers a range of features critical for scientific and research applications:

- High Resolution and Accuracy: A 24-bit analog-to-digital converter (ADC) provides highresolution temperature measurements.[1][4][5][6]
- Multiple Thermocouple Types: It supports J, K, R, S, T, N, E, and B type thermocouples, offering a wide range of temperature measurement capabilities.[1][4][5][6]
- Channel Isolation: The four thermocouple input channels are electrically isolated from the Raspberry Pi, which minimizes noise and protects the host computer.[1][4]
- Cold Junction Compensation (CJC): Onboard high-resolution sensors provide cold junction compensation to improve measurement accuracy.[1][2][4][7]



- Open Thermocouple Detection: The device can detect and report broken or disconnected thermocouples.[1][4][5][6]
- Software Support: A comprehensive open-source software library is available for both Python and C/C++, allowing for easy integration into existing data acquisition and analysis workflows.[1][5]
- Stackable Design: Up to eight MCC DAQ HATs can be stacked onto a single Raspberry Pi, enabling high-channel-count systems.[1][5][6]

Technical Specifications

The following tables summarize the key technical specifications of the MCC-134.

Analog Input

Specification	Value
ADC Resolution	24-bit[1][4][5][6]
Number of Channels	4 differential thermocouple inputs[1][4][5][6]
Input Isolation	500 Vpk withstand between input and Raspberry Pi ground[4]
Differential Input Voltage Range	±78.125 mV[4]
Common Mode Voltage Range	0.8 V max between any CHx+ or – input and any other input[4]
Absolute Maximum Input Voltage	±25 V (power on or off)[4]
Differential Input Impedance	40 MΩ[4]
Input Current	83 nA[4]
Common Mode Rejection (fIN = 50 Hz or 60 Hz)	100 dB[4]
Minimum Update Interval	1 second[1][4][5][6]
Open Thermocouple Detect Response Time	2 seconds[4]
Recommended Warm-up Time	15 minutes[4]



Thermocouple Support and Measurement Ranges

Thermocouple Type	Measurement Range (°C)
J	–210 °C to 1200 °C[4]
K	–270 °C to 1372 °C[4]
R	–50 °C to 1768 °C[4]
S	–50 °C to 1768 °C[4]
Т	–270 °C to 400 °C[4]
N	–270 °C to 1300 °C[4]
E	Supported[1][5][6]
В	Supported[1][5][6]

Experimental Protocol: A Step-by-Step Guide

This section outlines a detailed protocol for setting up and performing temperature measurements with the **MCC-134**.

Hardware Setup

- Install the MCC-134 HAT:
 - Ensure the Raspberry Pi is powered off.
 - Carefully align the 40-pin GPIO connector on the MCC-134 with the corresponding pins on the Raspberry Pi and press down firmly to secure it.
 - If stacking multiple HATs, configure the address jumpers (A0 to A2) on each board to set a unique address. The base HAT should be at address 0 (no jumper).[8]
- Connect Thermocouples:
 - Connect the positive and negative leads of your thermocouples to the screw terminals corresponding to the desired channels (CH0H/CH0L to CH3H/CH3L).[8]



- Ensure the correct polarity is observed.
- Power On:
 - Connect the power supply to the Raspberry Pi. A status LED on the MCC-134 will illuminate when power is applied.[8]

Software Installation and Configuration

- Install the MCC DAQ HAT Library:
 - Open a terminal on your Raspberry Pi.
 - It is recommended to follow the official installation instructions provided by the manufacturer, which typically involve cloning a repository from GitHub and running an installation script. The library provides support for C, C++, and Python.[1]
- Verify Installation:
 - The manufacturer provides utilities to list and verify the connected DAQ HATs.

Data Acquisition and Logging

The MCC DAQ HAT library includes example programs to help users get started. A common example is a console-based application that reads and displays the value of each thermocouple channel in a timed loop.[3][7] For more advanced applications, datalogger examples are available that acquire data, display it on a strip chart, and log it to a CSV file.[4]

Best Practices for Accurate Measurements

To ensure the highest quality data, consider the following best practices:

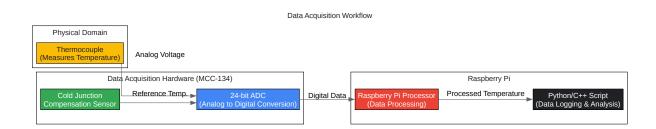
- Minimize Processor Load: High CPU usage on the Raspberry Pi can increase its temperature, potentially affecting the cold junction compensation. Running a program that fully loads all four cores can raise the processor temperature above 70°C.[4][8]
- Stable Thermal Environment: Avoid placing the setup near sources of heat or cooling that cycle on and off, as sudden environmental changes can lead to increased errors.[4][8]



- Adequate Airflow: A steady airflow from a fan can help dissipate heat and reduce measurement errors.[1][4]
- Stacking Order: When using multiple HATs, position the MCC-134 farthest from the Raspberry Pi to minimize thermal interference from the Pi's processor.[1][4]

Data Acquisition Workflow

The following diagram illustrates the logical flow of data from the physical measurement to the final logged data.



Click to download full resolution via product page

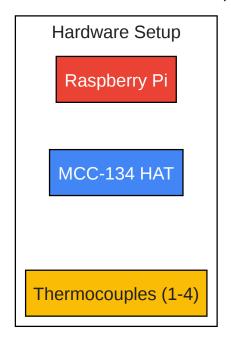
Caption: Data acquisition workflow from thermocouple to data logging.

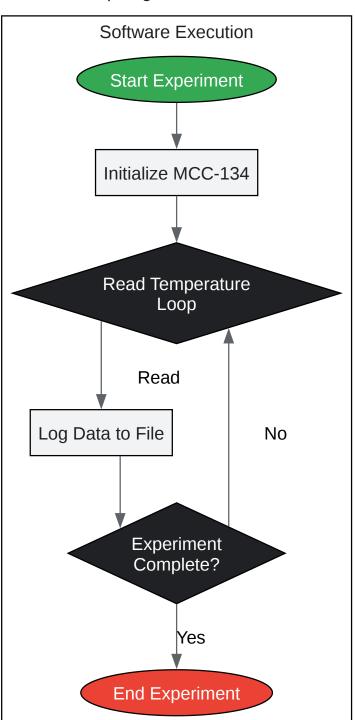
Experimental Setup and Logic

The following diagram illustrates the logical connections and decision points in a typical experimental setup.



Experimental Setup Logic





Click to download full resolution via product page

Caption: Logical flow of a temperature measurement experiment.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. idm-instrumentos.es [idm-instrumentos.es]
- 2. youtube.com [youtube.com]
- 3. community.element14.com [community.element14.com]
- 4. files.digilent.com [files.digilent.com]
- 5. MCC 134: Thermocouple Measurement DAQ HAT for Raspberry Pi® Digilent [digilent.com]
- 6. Measuring Thermocouples | MCC 134 and Raspberry Pi | DesignSpark [rs-online.com]
- 7. digikey.com [digikey.com]
- 8. MCC 134 -DAQ-HAT MCC 4 Thermocouple inputs for Raspberry Pi® [acquisys.fr]
- To cite this document: BenchChem. [MCC-134 Thermocouple DAQ HAT: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676261#what-is-the-mcc-134-thermocouple-daq-hat]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com